Application Notes and Protocols: ANT431 in Microbiology Research

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Compound of Interest

Compound Name: *ANT431*

Cat. No.: *B605515*

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Introduction

ANT431 is a novel, potent inhibitor of metallo-β-lactamases (MBLs), a class of zinc-dependent enzymes that confer broad-spectrum resistance to β-lactam antibiotics, including carbapenems.[1][2] Infections driven by carbapenem-resistant Enterobacteriaceae (CRE) that produce MBLs, such as New Delhi metallo-β-lactamase (NDM-1), represent a significant global health threat with limited therapeutic options.[1][2] **ANT431** acts by competitively inhibiting MBLs, thereby protecting carbapenem antibiotics from enzymatic degradation and restoring their efficacy against resistant bacterial strains.[2] These application notes provide detailed protocols and quantitative data to facilitate the use of **ANT431** in microbiology research and drug development.

Data Presentation

In Vitro Inhibitory Activity of **ANT431** against Purified Metallo-β-Lactamases

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The inhibitory potential of **ANT431** against key clinically relevant MBLs was determined using enzymatic assays. The inhibition constant (K_i) serves as a measure of the inhibitor's potency, with lower values indicating stronger inhibition.

Metallo-β-Lactamase	ANT431 K_I (nM)
NDM-1	290
VIM-1	14,600
VIM-2	195
IMP-1	4,150

Data sourced from Everett et al., 2018.[2]

Potentiation of Meropenem Activity by **ANT431** against MBL-producing E. coli

The synergistic effect of **ANT431** in combination with the carbapenem antibiotic meropenem was evaluated by determining the Minimum Inhibitory Concentration (MIC) of meropenem in the presence and absence of a fixed concentration of **ANT431**. A significant reduction in the MIC of meropenem indicates the potentiation of its antibacterial activity.

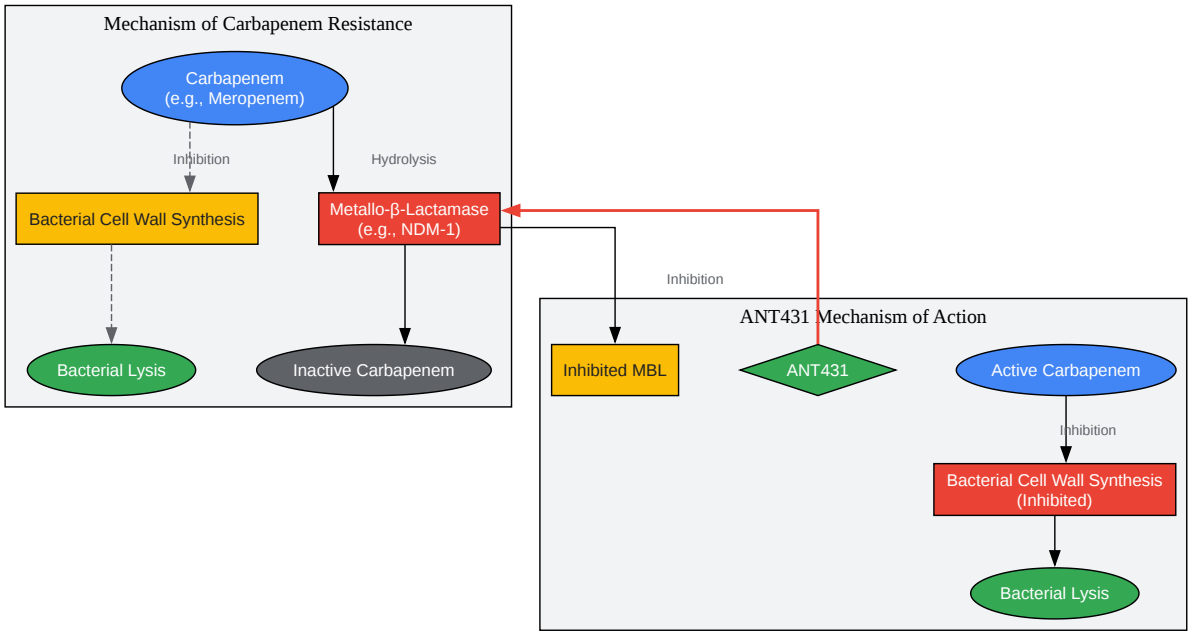
E. coli Strain Expressing	Meropenem MIC (µg/mL)	Meropenem + ANT431 (30 µg/mL) MIC (µg/mL)	Fold-Decrease in MIC
NDM-1	128	1	128
VIM-1	128	128	1
VIM-2	64	1	64
IMP-1	32	32	1

Data sourced from Everett et al., 2018.[2]

Mandatory Visualizations

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Signaling Pathway Diagram

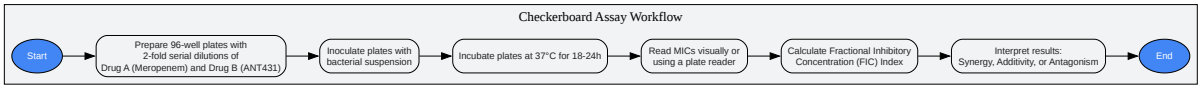


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Caption: Mechanism of **ANT431** action in overcoming carbapenem resistance.

Experimental Workflow Diagrams

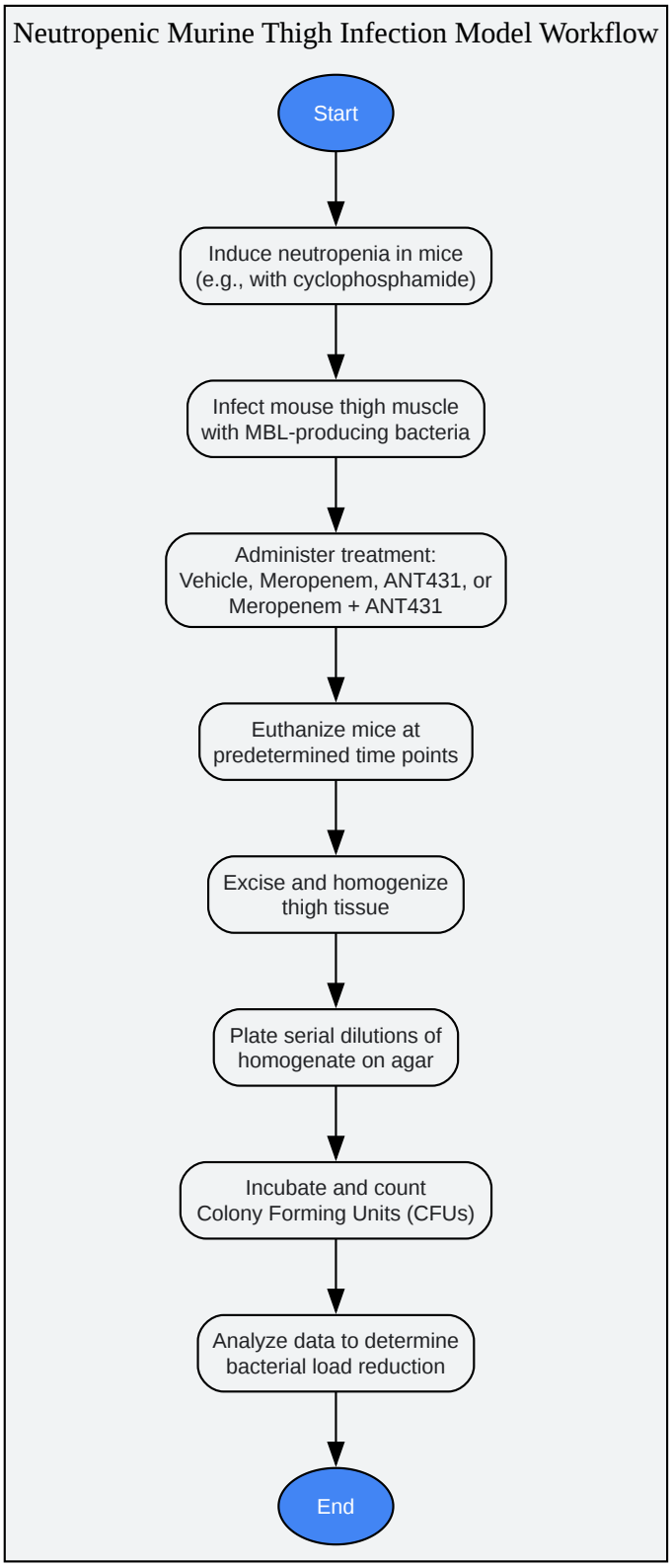
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Caption: Workflow for determining antibiotic synergy using a checkerboard assay.

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References

- 1. Discovery of a Novel Metallo-β-Lactamase Inhibitor That Potentiates Meropenem Activity against Carbapenem-Resistant Enterobacteriaceae - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Discovery of a Novel Metallo-β-Lactamase Inhibitor That Potentiates Meropenem Activity against Carbapenem-Resistant Enterobacteriaceae - PMC [pmc.ncbi.nlm.nih.gov]
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